

An In-depth Technical Guide to Ethyl 1-(hydroxymethyl)cyclohexanecarboxylate

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Compound of Interest

Compound Name:	Ethyl 1-(hydroxymethyl)cyclohexanecarboxylate
CAS No.:	834914-39-5
Cat. No.:	B1391522

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This guide provides a comprehensive overview of the physical constants, synthesis, and characterization of **Ethyl 1-(hydroxymethyl)cyclohexanecarboxylate**, a valuable intermediate in organic synthesis and drug discovery. The information is curated for researchers, scientists, and professionals in drug development, emphasizing both theoretical principles and practical applications.

Chemical Identity and Physical Properties

Ethyl 1-(hydroxymethyl)cyclohexanecarboxylate is a bifunctional molecule featuring both an ester and a primary alcohol. This unique combination makes it a versatile building block for the synthesis of more complex molecules, including spirocyclic compounds and substituted cyclohexanes.

Structure and Identification

- IUPAC Name: ethyl 1-(hydroxymethyl)cyclohexane-1-carboxylate

- Molecular Formula: $C_{10}H_{18}O_3$ [1]
- Molecular Weight: 186.25 g/mol [1]
- CAS Registry Number: 834914-39-5[1][2]
- InChI Key: CHMBRLRRLJHXRK-UHFFFAOYSA-N[2]

Physical Constants

Experimentally determined physical constants for **Ethyl 1-(hydroxymethyl)cyclohexanecarboxylate** are not readily available in the reviewed literature. The physical form of the compound is noted to be a solid or liquid.[2] The following table summarizes the available and computed data.

Physical Constant	Value	Source
Molecular Formula	$C_{10}H_{18}O_3$	[1]
Molecular Weight	186.25 g/mol	[1]
CAS Number	834914-39-5	[1][2]
Physical Form	Solid or Liquid	[2]
Purity	95%	[2]
Storage Temperature	2-8°C (Sealed in dry conditions)	[2]

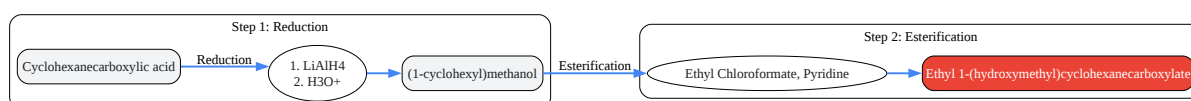
Synthesis and Mechanistic Insights

A definitive, peer-reviewed synthesis protocol for **Ethyl 1-(hydroxymethyl)cyclohexanecarboxylate** was not found in the surveyed literature. However, a plausible and efficient two-step synthetic route can be proposed based on well-established organometallic and esterification reactions. This proposed synthesis starts from the readily available cyclohexanecarboxylic acid.

Proposed Synthetic Pathway

The proposed synthesis involves two key transformations:

- Reduction of the carboxylic acid: The carboxylic acid group of cyclohexanecarboxylic acid is selectively reduced to a primary alcohol to form (1-cyclohexyl)methanol.
- Esterification: The resulting alcohol is then reacted with ethyl chloroformate to yield the target compound.



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Caption: Proposed two-step synthesis of **Ethyl 1-(hydroxymethyl)cyclohexanecarboxylate**.

Detailed Experimental Protocol (Proposed)

Step 1: Synthesis of (1-cyclohexyl)methanol

- Rationale: Lithium aluminum hydride (LiAlH₄) is a powerful reducing agent capable of reducing carboxylic acids to primary alcohols. The reaction is typically performed in an anhydrous ether solvent, such as diethyl ether or tetrahydrofuran (THF), to prevent the violent reaction of LiAlH₄ with water. An acidic workup is necessary to protonate the resulting alkoxide and liberate the alcohol.
- Procedure:
 - To a stirred suspension of LiAlH₄ in anhydrous THF at 0 °C under an inert atmosphere (e.g., nitrogen or argon), add a solution of cyclohexanecarboxylic acid in anhydrous THF dropwise.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 12 hours.

- Cool the reaction mixture to 0 °C and cautiously quench the excess LiAlH₄ by the sequential dropwise addition of water, followed by 15% aqueous sodium hydroxide, and finally more water.
- Filter the resulting aluminum salts and wash thoroughly with THF.
- Dry the combined organic filtrates over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude (1-cyclohexyl)methanol.
- Purify the crude product by vacuum distillation.

Step 2: Synthesis of **Ethyl 1-(hydroxymethyl)cyclohexanecarboxylate**

- Rationale: The esterification of (1-cyclohexyl)methanol with ethyl chloroformate is a standard method for forming the corresponding ethyl carbonate ester. Pyridine is used as a base to neutralize the hydrochloric acid byproduct, driving the reaction to completion.
- Procedure:
 - Dissolve (1-cyclohexyl)methanol in anhydrous dichloromethane containing pyridine at 0 °C under an inert atmosphere.
 - Add ethyl chloroformate dropwise to the stirred solution.
 - Allow the reaction mixture to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, wash the reaction mixture sequentially with water, dilute hydrochloric acid, saturated aqueous sodium bicarbonate, and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel to afford **Ethyl 1-(hydroxymethyl)cyclohexanecarboxylate**.

Spectroscopic Characterization (Theoretical)

While experimental spectra for **Ethyl 1-(hydroxymethyl)cyclohexanecarboxylate** are not readily available, its structure allows for the prediction of its key spectroscopic features. This theoretical analysis is invaluable for the identification and characterization of the synthesized compound.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the ethyl group, the cyclohexyl ring protons, and the hydroxymethyl protons.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~ 4.2	Quartet	2H	-O-CH ₂ -CH ₃
~ 3.6	Singlet	2H	-CH ₂ -OH
~ 2.5	Broad Singlet	1H	-CH ₂ -OH
~ 1.2-1.8	Multiplet	10H	Cyclohexyl protons
~ 1.2	Triplet	3H	-O-CH ₂ -CH ₃

¹³C NMR Spectroscopy

The carbon NMR spectrum will provide information on the number of unique carbon environments in the molecule.

Chemical Shift (δ , ppm)	Assignment
~ 175	C=O (Ester)
~ 68	-CH ₂ -OH
~ 61	-O-CH ₂ -CH ₃
~ 45	Quaternary cyclohexyl carbon
~ 20-35	Cyclohexyl CH ₂
~ 14	-O-CH ₂ -CH ₃

Infrared (IR) Spectroscopy

The IR spectrum will be characterized by the presence of strong absorption bands corresponding to the hydroxyl and carbonyl functional groups.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3500-3200	Strong, Broad	O-H stretch (alcohol)
2930, 2855	Strong	C-H stretch (aliphatic)
1735	Strong	C=O stretch (ester)
1250-1000	Strong	C-O stretch

Mass Spectrometry (MS)

Electron ionization mass spectrometry would likely lead to fragmentation of the molecule. Key expected fragments are listed below.

m/z	Fragment
186	[M] ⁺ (Molecular ion)
157	[M - C ₂ H ₅] ⁺
141	[M - OC ₂ H ₅] ⁺
113	[M - COOC ₂ H ₅] ⁺
81	[C ₆ H ₉] ⁺

Safety and Handling

Ethyl 1-(hydroxymethyl)cyclohexanecarboxylate should be handled with appropriate safety precautions in a well-ventilated laboratory.

- Hazard Statements:
 - H315: Causes skin irritation.[2]

- H319: Causes serious eye irritation.[2]
- Precautionary Statements:
 - P264: Wash skin thoroughly after handling.[2]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

Conclusion

Ethyl 1-(hydroxymethyl)cyclohexanecarboxylate is a valuable chemical intermediate with significant potential in synthetic chemistry. While a comprehensive set of experimentally determined physical data is not yet available in the public domain, this guide provides a thorough overview of its known properties, a plausible synthetic route, and a theoretical framework for its spectroscopic characterization. As research involving this compound continues, a more complete experimental profile is anticipated to emerge.

References

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